

Essential Safety and Operational Guide for (s)-2-(Trifluoromethyl)pyrrolidine

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Compound of Interest

Compound Name: (s)-2-(Trifluoromethyl)pyrrolidine

Cat. No.: B056502

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This document provides critical safety and logistical information for the handling, storage, and disposal of (s)-2-(Trifluoromethyl)pyrrolidine (CAS Number: 119580-41-5). Adherence to these guidelines is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

(s)-2-(Trifluoromethyl)pyrrolidine is a flammable solid that is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Appropriate PPE is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield. [3]	Protects against splashes and vapors that can cause serious eye irritation. [1] [2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact which can cause irritation. [1] [2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges (e.g., type P3, ABEK). [1] [4]	Necessary when handling outside of a fume hood or when vapors may be present to avoid respiratory tract irritation. [1] [2]
Body Protection	Flame-resistant lab coat. [3]	Protects against spills and splashes of the flammable solid.
Footwear	Closed-toe shoes. [3]	Standard laboratory practice to protect feet from spills.

Quantitative Data Summary

Key physical and safety data for **(s)-2-(Trifluoromethyl)pyrrolidine** are summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₈ F ₃ N	[1]
Molecular Weight	139.12 g/mol	[1]
Appearance	Solid	[1]
Melting Point	29-33 °C	[1]
Flash Point	29 °C (84.2 °F)	[1]
Storage Temperature	2-8°C	[1]

Hazard Classifications:[\[1\]](#)

- Flammable Solid, Category 1
- Acute Toxicity, Oral, Category 4
- Skin Irritation, Category 2
- Eye Irritation, Category 2
- Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory system)

Operational Plan: Step-by-Step Handling Protocol

Preparation:

- Consult SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **(s)-2-(Trifluoromethyl)pyrrolidine**.
- Work Area: All handling of this compound must be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[5]
- Assemble PPE: Don all required personal protective equipment as outlined in the table above.
- Prepare Equipment: Ensure all necessary equipment (spatulas, glassware, etc.) is clean, dry, and readily accessible within the fume hood.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.

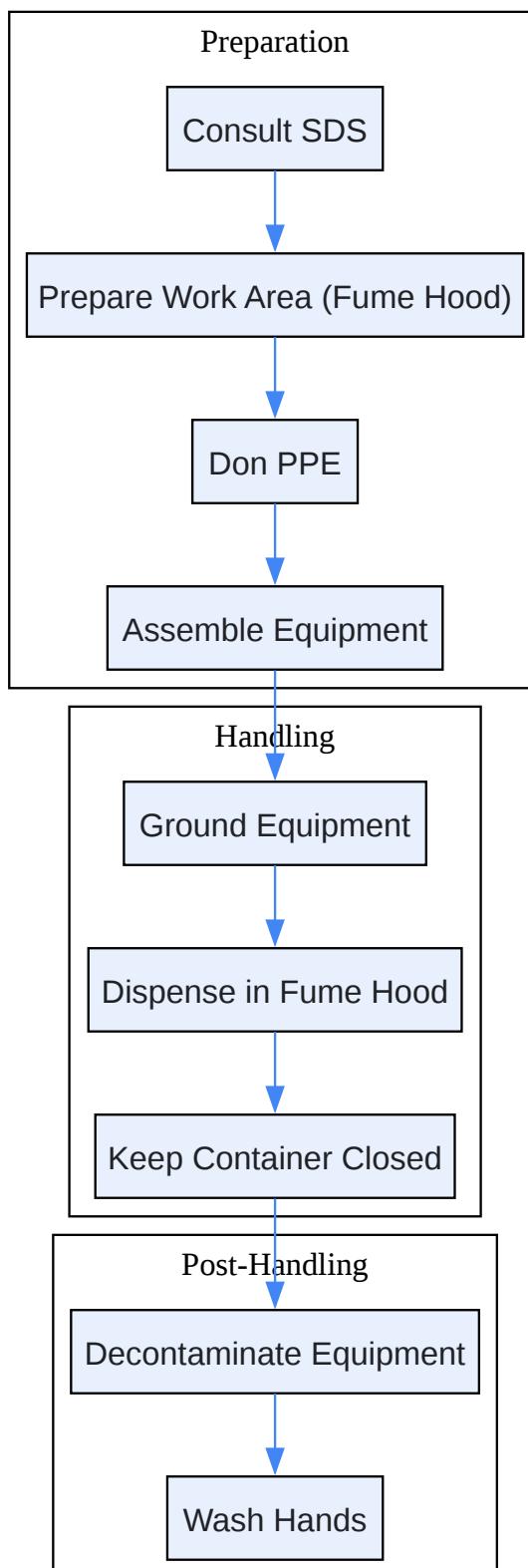
Handling:

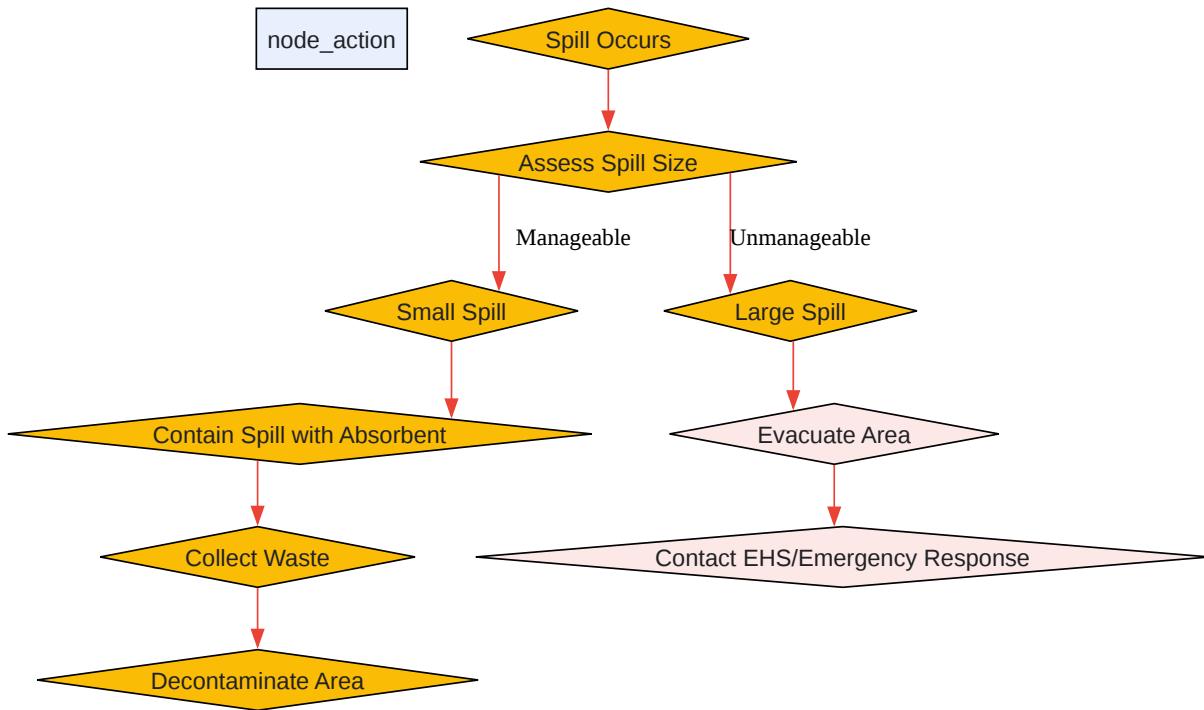
- Grounding: When transferring the solid, ensure that the container and receiving equipment are properly grounded to prevent static discharge, which could be an ignition source.[6]
- Dispensing: Carefully weigh and dispense the required amount of the solid in the fume hood. Avoid creating dust.

- Container Management: Keep the container tightly closed when not in use to prevent exposure to moisture and air.[\[7\]](#)
- Heating: Avoid heating the compound near open flames or other ignition sources due to its low flash point.[\[7\]](#)

Post-Handling:

- Decontamination: Clean all equipment and the work surface thoroughly after use.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.





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